

Initial Characterization of 2,2'-Dichlorobenzil: A Technical Guide

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Compound of Interest

Compound Name: 2,2'-Dichlorobenzil

Cat. No.: B181699

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive initial characterization of **2,2'-Dichlorobenzil**, a halogenated aromatic diketone. The document details its synthesis, physicochemical properties, and spectroscopic data. Furthermore, it presents findings on its antimicrobial activity against various bacterial strains. This guide is intended to serve as a foundational resource for researchers and professionals engaged in the fields of medicinal chemistry, drug development, and materials science, providing essential data and experimental protocols to facilitate further investigation and application of this compound.

Physicochemical Properties

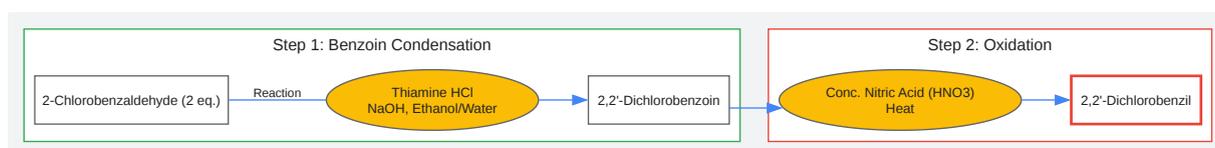
2,2'-Dichlorobenzil is a solid organic compound with the molecular formula $C_{14}H_8Cl_2O_2$. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₈ Cl ₂ O ₂	--INVALID-LINK--
Molecular Weight	279.12 g/mol	--INVALID-LINK--
CAS Number	21854-95-5	--INVALID-LINK--
Appearance	Solid	Sigma-Aldrich
Melting Point	132-136 °C	Sigma-Aldrich[1]
IUPAC Name	1,2-bis(2-chlorophenyl)ethane-1,2-dione	

Synthesis

The synthesis of **2,2'-Dichlorobenzil** is achieved through a two-step process commencing with the benzoin condensation of 2-chlorobenzaldehyde to form 2,2'-dichlorobenzoin, which is subsequently oxidized to yield the final product.[2]

Synthesis Workflow



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Synthesis of 2,2'-Dichlorobenzil.

Experimental Protocol

Step 1: Synthesis of 2,2'-Dichlorobenzoin

- In a round-bottom flask, dissolve 0.80 g of thiamine hydrochloride in 2.5 mL of water.
- Add 7.5 mL of 95% ethanol and cool the solution in an ice bath.

- In a separate flask, cool 1.5 mL of 5M NaOH in an ice bath.
- Slowly add the cooled NaOH solution to the thiamine solution with swirling while keeping the temperature low.
- To this yellow solution, add 5.0 mL of 2-chlorobenzaldehyde.
- Seal the flask and allow the reaction to proceed at room temperature for at least 24 hours.
- Collect the resulting crystalline product by vacuum filtration, wash with a cold 2:1 mixture of water and 95% ethanol, and air dry.
- Recrystallize the crude product from hot 95% ethanol to obtain pure 2,2'-dichlorobenzoin.

Step 2: Synthesis of **2,2'-Dichlorobenzil**[\[2\]](#)

- In a fume hood, place 2.0 g of 2,2'-dichlorobenzoin in a round-bottom flask.
- Carefully add 7 mL of concentrated nitric acid.
- Heat the mixture gently on a steam bath for approximately 30 minutes, or until the evolution of brown-red nitrogen oxide gases ceases.
- Pour the hot reaction mixture into a beaker containing cold water to precipitate the product.
- Collect the solid product by vacuum filtration and wash thoroughly with cold water to remove any residual acid.
- Recrystallize the crude **2,2'-Dichlorobenzil** from 95% ethanol to yield a purified product.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental NMR data for **2,2'-Dichlorobenzil** is not readily available in the literature. The following are predicted ^1H and ^{13}C NMR spectra.

Predicted ^1H NMR Spectrum (500 MHz, CDCl_3)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.4-7.6	Multiplet	8H	Aromatic Protons

Predicted ^{13}C NMR Spectrum (125 MHz, CDCl_3)

Chemical Shift (ppm)	Assignment
~192	C=O
~135	C-Cl
~133	Aromatic CH
~131	Aromatic CH
~130	Aromatic C
~127	Aromatic CH

Infrared (IR) Spectroscopy

The IR spectrum of **2,2'-Dichlorobenzil** is characterized by a strong absorption band corresponding to the carbonyl stretching vibration.

Wavenumber (cm^{-1})	Intensity	Assignment
~1670	Strong	C=O Stretch (Diketone)
~1580, 1470, 1430	Medium-Weak	C=C Stretch (Aromatic)
~760	Strong	C-Cl Stretch

Data sourced from NIST WebBook.

Mass Spectrometry (MS)

The electron ionization mass spectrum of **2,2'-Dichlorobenzil** shows a prominent molecular ion peak and characteristic fragmentation patterns.

m/z	Relative Intensity	Assignment
278, 280, 282	High	[M] ⁺ , Molecular ion with chlorine isotopes
139, 141	High	[C ₇ H ₄ ClO] ⁺ , 2-chlorobenzoyl cation
111	Medium	[C ₆ H ₄ Cl] ⁺
75	Medium	[C ₆ H ₃] ⁺

Data sourced from NIST WebBook.

Antimicrobial Activity

2,2'-Dichlorobenzil has been reported to exhibit antimicrobial activity against a range of Gram-positive and Gram-negative bacteria.[2]

Antimicrobial Susceptibility Testing

The antimicrobial activity was evaluated using the disc diffusion method.

Experimental Protocol: Disc Diffusion Assay

- Preparation of Inoculum: Prepare a bacterial suspension of the test organism in sterile saline, adjusted to a 0.5 McFarland turbidity standard.
- Inoculation of Agar Plates: Uniformly swab the surface of Mueller-Hinton agar plates with the prepared bacterial inoculum to create a lawn.
- Application of Discs: Aseptically place paper discs (6 mm diameter) impregnated with a known concentration of **2,2'-Dichlorobenzil** onto the surface of the inoculated agar plates.
- Incubation: Incubate the plates at 37°C for 18-24 hours.
- Measurement of Inhibition Zones: After incubation, measure the diameter of the zone of complete inhibition around each disc in millimeters.

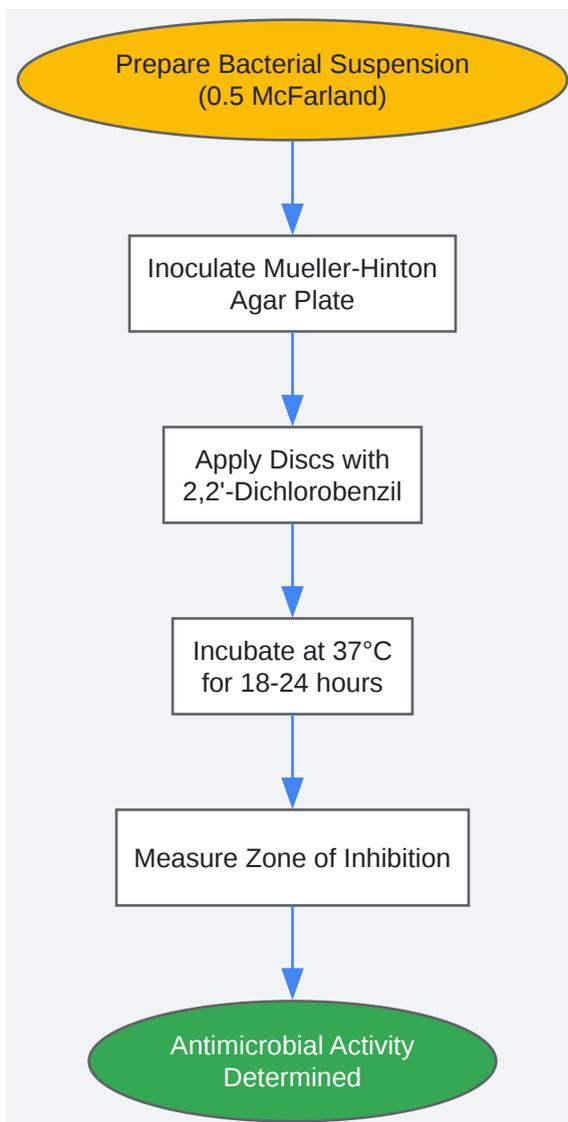
Antimicrobial Activity Data

The following table summarizes the reported zones of inhibition for **2,2'-Dichlorobenzil** against various bacterial strains.

Bacterial Strain	Gram Stain	Zone of Inhibition (mm) at 100 µg/mL
Bacillus subtilis	Positive	12
Staphylococcus aureus	Positive	11
Staphylococcus epidermidis	Positive	9
Escherichia coli	Negative	10
Klebsiella pneumoniae	Negative	9

Data adapted from Nithya et al. (2015).[\[2\]](#)

Antimicrobial Testing Workflow



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Disc Diffusion Assay Workflow.

Potential for Further Research

The initial characterization of **2,2'-Dichlorobenzil** reveals a compound with demonstrable antimicrobial properties. Further research is warranted in several areas:

- Cytotoxicity Studies: Evaluation of the cytotoxic effects of **2,2'-Dichlorobenzil** on various mammalian cell lines to determine its therapeutic index.
- Mechanism of Action Studies: Investigation into the specific biochemical pathways and molecular targets through which **2,2'-Dichlorobenzil** exerts its antimicrobial effects.

- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of analogs of **2,2'-Dichlorobenzil** to explore the impact of different substituents on its biological activity.
- Formulation Development: Exploration of suitable formulations to enhance the delivery and efficacy of **2,2'-Dichlorobenzil** for potential therapeutic applications.

Conclusion

This technical guide provides a foundational overview of the initial characterization of **2,2'-Dichlorobenzil**. The presented data on its synthesis, physicochemical properties, spectroscopic profile, and antimicrobial activity offer a valuable starting point for further investigation. The compound's activity against both Gram-positive and Gram-negative bacteria suggests its potential as a lead compound in the development of new antimicrobial agents. The detailed experimental protocols included herein are intended to facilitate the reproducibility and extension of these initial findings.

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References

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